

Application Notes and Protocols for NCT-505 in DMSO

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Compound of Interest

Compound Name: NCT-505

Cat. No.: B10821439

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These application notes provide detailed information and protocols for the preparation and use of **NCT-505**, a potent and selective inhibitor of aldehyde dehydrogenase 1A1 (ALDH1A1), with a focus on its solubility and preparation in Dimethyl Sulfoxide (DMSO).

Introduction to NCT-505

NCT-505 is a highly selective inhibitor of ALDH1A1, an enzyme implicated in cancer cell stemness, drug resistance, and proliferation.[1][2][3] It exhibits potent enzymatic and cellular activity, making it a valuable tool for studying the role of ALDH1A1 in various biological processes and for potential therapeutic development.[4][5] Understanding its solubility and proper preparation is critical for accurate and reproducible experimental results.

Solubility of NCT-505 in DMSO

NCT-505 is readily soluble in DMSO. However, for optimal dissolution, certain conditions should be met.

Key Solubility Data:

Parameter	Value	Notes
Solvent	Dimethyl Sulfoxide (DMSO)	Use newly opened, anhydrous DMSO as it is hygroscopic.
Maximum Solubility	100 mg/mL (191.71 mM)	Ultrasonic treatment is recommended to achieve this concentration.
General Tip	Warming and Sonication	To enhance solubility, warm the solution to 37°C and use an ultrasonic bath.

Protocols for Preparation of NCT-505 Solutions

This protocol describes the preparation of a concentrated stock solution of **NCT-505** in DMSO, which can be aliquoted and stored for future use.

Materials:

- **NCT-505** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **NCT-505** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, dissolve 5.22 mg of **NCT-505** (Molecular Weight: 521.61 g/mol) in 1 mL of DMSO.

- **Dissolution:** Vortex the solution vigorously.
- **Sonication:** Place the tube in an ultrasonic water bath for 10-15 minutes to ensure complete dissolution, especially for higher concentrations. Gentle warming to 37°C can also aid dissolution.
- **Sterilization (Optional):** If required for your application, filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Stock Solution Preparation Table:

Desired Concentration	Mass of NCT-505 for 1 mL DMSO
1 mM	0.522 mg
5 mM	2.61 mg
10 mM	5.22 mg
100 mM	52.16 mg

This protocol outlines the dilution of the DMSO stock solution into a cell culture medium for use in cellular assays. It is crucial to maintain a low final DMSO concentration to avoid cytotoxicity.

Materials:

- **NCT-505** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile tubes for dilution

Procedure:

- **Thaw Stock Solution:** Thaw an aliquot of the **NCT-505** stock solution at room temperature.

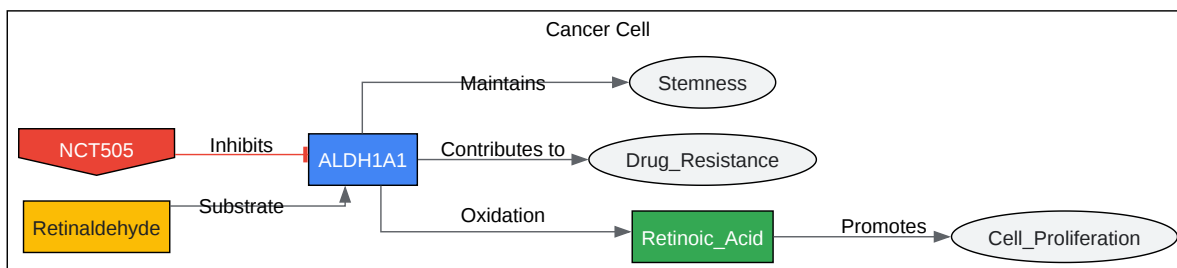
- **Serial Dilution (Recommended):** Perform serial dilutions of the stock solution in DMSO if a wide range of concentrations is being tested. This ensures accuracy at lower concentrations.
- **Dilution into Medium:** Prepare the final working solution by diluting the stock solution (or a serially diluted solution) directly into the pre-warmed cell culture medium. It is recommended to add the **NCT-505**/DMSO solution to the medium and mix immediately to prevent precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture does not exceed a level that is toxic to the specific cell line being used. A final concentration of 0.1% to 0.5% DMSO is generally well-tolerated by most cell lines. For sensitive primary cells, a lower concentration may be necessary.
- **Vehicle Control:** Always include a vehicle control in your experiments containing the same final concentration of DMSO as the **NCT-505** treated samples.

Example Dilution Calculation: To prepare a 10 μ M working solution from a 10 mM stock with a final DMSO concentration of 0.1%:

- Dilute 1 μ L of the 10 mM stock solution into 999 μ L of cell culture medium.

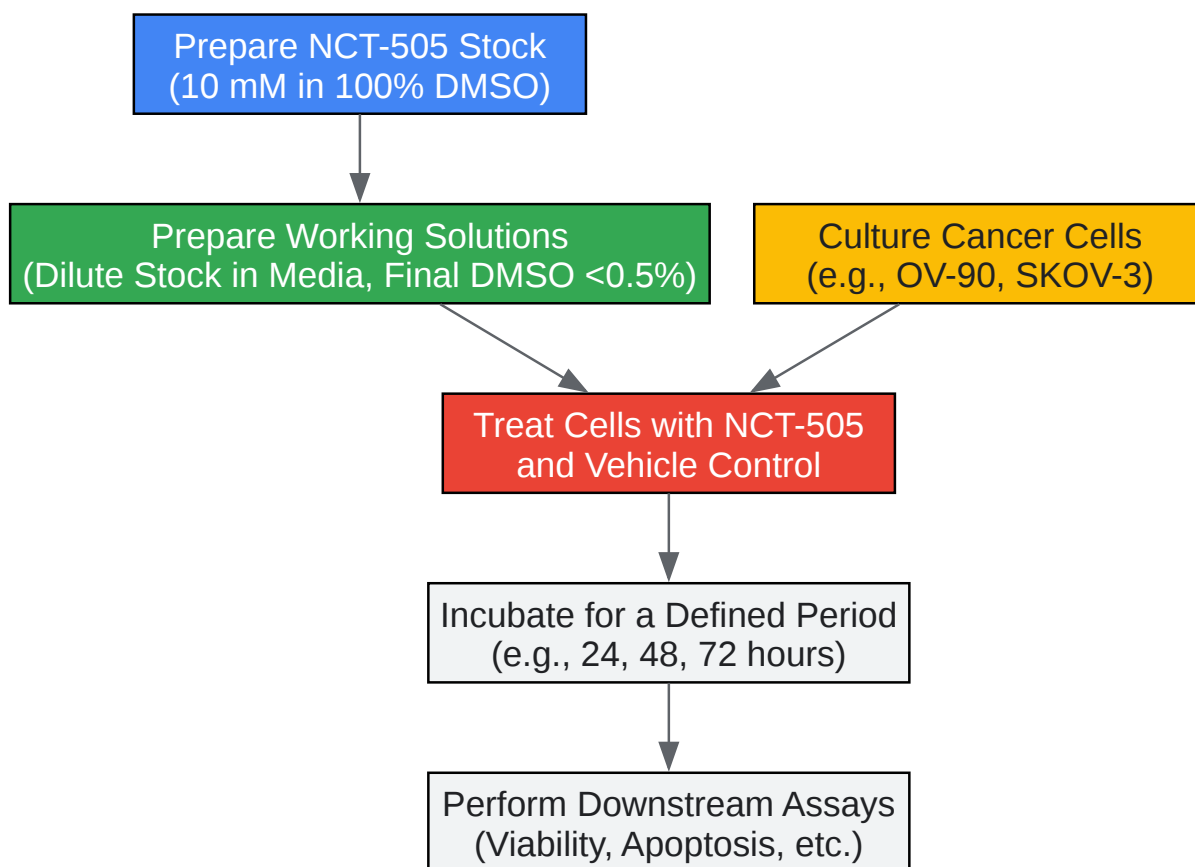
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **NCT-505** and a typical experimental workflow for its use in cell culture.



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Caption: **NCT-505** inhibits ALDH1A1, disrupting retinoic acid signaling and cancer cell functions.



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Caption: Workflow for treating cultured cancer cells with **NCT-505**.

Summary and Best Practices

- Purity of DMSO: Always use fresh, anhydrous DMSO to ensure maximum solubility of **NCT-505**.
- Dissolution Aids: Utilize sonication and gentle warming to facilitate the dissolution of **NCT-505**, particularly at high concentrations.
- Storage: Store stock solutions in aliquots at -80°C for long-term stability and to prevent degradation from multiple freeze-thaw cycles.
- Cytotoxicity of DMSO: Keep the final concentration of DMSO in cell culture experiments as low as possible, ideally at or below 0.1%, to minimize off-target effects.
- Controls: Always include a vehicle control (medium with the same final concentration of DMSO) in all experiments to account for any effects of the solvent.

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